

# In-depth Technical Guide: tert-Butyl[(trimethylsilyl)methyl]amine

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## Compound of Interest

|                |                                                   |
|----------------|---------------------------------------------------|
| Compound Name: | 2-Methyl-N-[(trimethylsilyl)methyl]-2-propanamine |
| CAS No.:       | 79250-80-9                                        |
| Cat. No.:      | B1606580                                          |

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## Introduction

tert-Butyl[(trimethylsilyl)methyl]amine, systematically known as N-tert-butyl-1-(trimethylsilyl)methanamine, is a sterically hindered primary amine containing a silicon moiety. This unique structural combination—a bulky tert-butyl group and a silicon-containing methyl group attached to the nitrogen—imparts distinct chemical properties that make it a molecule of interest in synthetic organic chemistry. The presence of the trimethylsilyl group can influence the reactivity of the amine and introduce possibilities for specific chemical transformations. This guide provides a comprehensive overview of the available technical information on this compound, focusing on its properties and potential applications relevant to researchers in chemistry and drug development.

## Chemical and Physical Properties

Detailed experimental data for tert-butyl[(trimethylsilyl)methyl]amine is not widely available in public literature, suggesting it is a specialized or less common reagent. However, based on its structure and related compounds, we can infer some of its key properties.

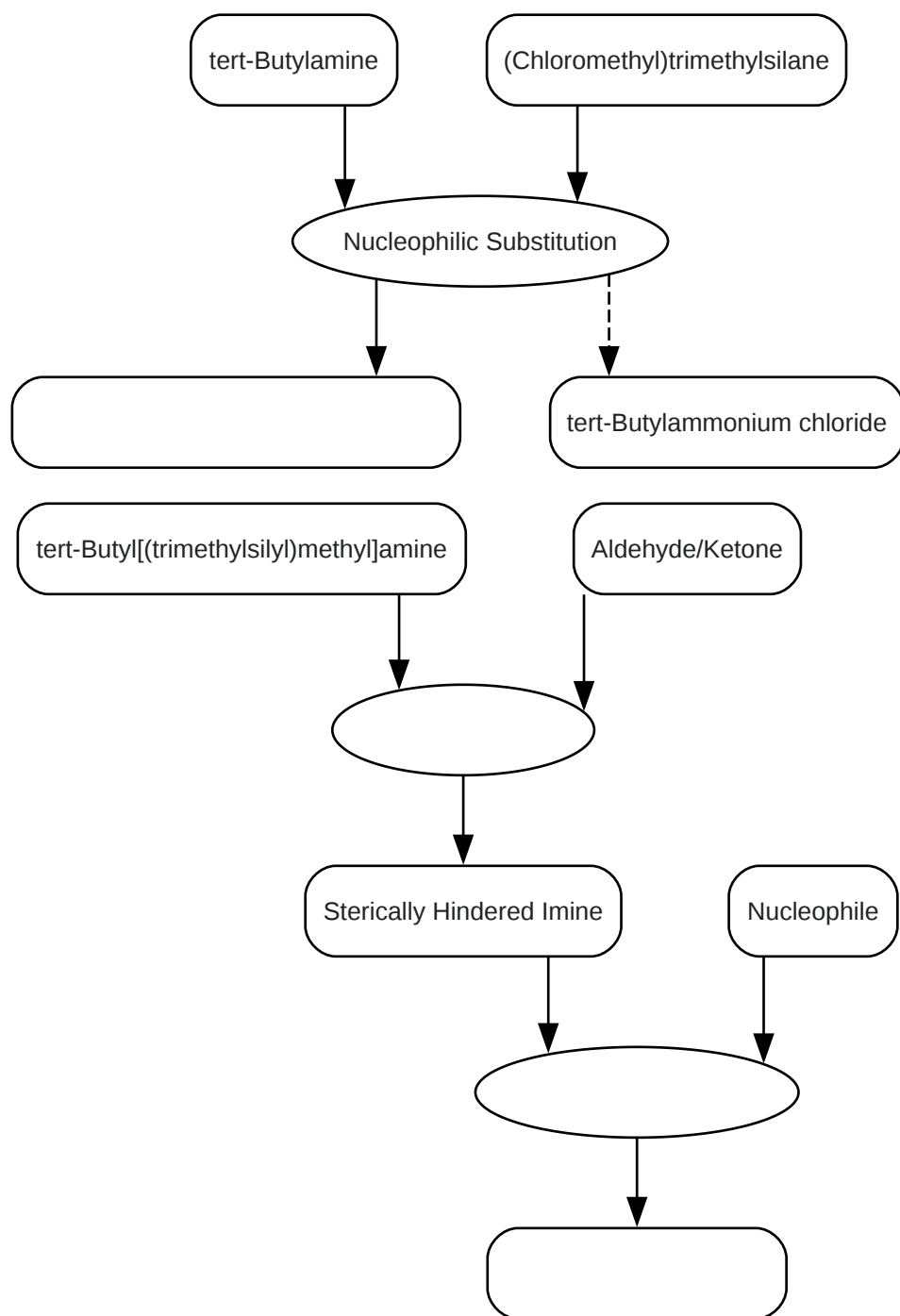
| Property          | Value                              | Source   |
|-------------------|------------------------------------|----------|
| Molecular Formula | C <sub>8</sub> H <sub>21</sub> NSi | Inferred |
| Molecular Weight  | 159.35 g/mol                       | Inferred |
| Boiling Point     | Not available                      | -        |
| Density           | Not available                      | -        |
| CAS Number        | Not available                      | -        |

The structure of tert-butyl[(trimethylsilyl)methyl]amine is characterized by a primary amine attached to a neopentyl-like framework where one methyl group is replaced by a trimethylsilyl group. The bulky tert-butyl and trimethylsilylmethyl groups are expected to create significant steric hindrance around the nitrogen atom, which will influence its nucleophilicity and basicity compared to less substituted amines.

## Synthesis

A plausible synthetic route to tert-butyl[(trimethylsilyl)methyl]amine would involve the reaction of tert-butylamine with (chloromethyl)trimethylsilane. This is a standard nucleophilic substitution reaction where the amine displaces the chloride from the silicon-containing alkyl halide.

### Hypothetical Synthesis Workflow



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